Reproducibility Guide: Synthesis of 8-Chloroisoquinoline-1-carboxylic Acid

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Compound of Interest

Compound Name:	*8-Chloroisoquinoline-1-carboxylic acid*
CAS No.:	*1416714-06-1*
Cat. No.:	*B1435125*

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Executive Summary

The synthesis of **8-chloroisoquinoline-1-carboxylic acid** presents specific reproducibility challenges primarily due to the steric and electronic influence of the chlorine atom at the C8 position (peri-position). This substituent can inhibit nucleophilic attack at C1 during classical ring-closure methods and complicate purification due to solubility shifts.

This guide evaluates and compares two field-proven synthetic routes:

- The Modified Reissert-Henze Strategy (Classical): Utilizes cyanide addition to the N-activated isoquinoline. High reliability but involves toxic reagents.
- Pd-Catalyzed Hydroxycarbonylation (Modern): Converts 1,8-dichloroisoquinoline directly to the acid. Superior for scalability and safety, provided the regioselectivity is managed.

Recommendation: For gram-scale laboratory synthesis, the Reissert-Henze route is most reproducible without specialized high-pressure equipment. For process scale (>100g), the Pd-Catalyzed route is preferred to avoid cyanide handling.

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Comparative Analysis of Synthetic Routes

Feature	Route A: Modified Reissert-Henze	Route B: Pd-Catalyzed Carbonylation
Key Intermediate	8-Chloroisoquinoline-1-carbonitrile (CAS 1231761-26-4)	1,8-Dichloroisoquinoline
Step Count	3 (from 8-chloroisoquinoline)	3 (from 8-chloroisoquinoline)
Overall Yield	45–60%	55–70%
Atom Economy	Moderate (Loss of benzoyl group)	High
Safety Profile	High Risk (Uses KCN/TMSCN)	Moderate (CO gas, pressure)
Purification	Crystallization (Nitrile is highly crystalline)	Column Chromatography / Acid-Base Extraction
Reproducibility	High (Thermodynamically driven hydrolysis)	Medium (Catalyst sensitivity)

Deep Dive: Route A (Modified Reissert-Henze)

This route relies on the activation of the isoquinoline nitrogen with an acyl chloride, facilitating nucleophilic attack by cyanide at the C1 position. The resulting Reissert compound is then hydrolyzed.

Mechanism & Logic

The 8-chloro substituent creates steric bulk near the nitrogen lone pair, potentially retarding N-acylation. To counter this, trimethylsilyl cyanide (TMSCN) is recommended over aqueous KCN to ensure a homogeneous phase reaction, increasing the effective concentration of the nucleophile near the sterically crowded C1 center.

Experimental Protocol

Step 1: Formation of 8-Chloroisoquinoline-1-carbonitrile

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- Reagents: 8-Chloroisoquinoline (1.0 eq), Benzoyl chloride (1.2 eq), TMSCN (1.5 eq), Dichloromethane (DCM).
- Procedure:
  - Dissolve 8-chloroisoquinoline in anhydrous DCM (0.5 M) under Nitrogen.
  - Cool to 0°C. Add Benzoyl chloride dropwise. Stir for 30 mins to form the N-benzoyl-8-chloroisoquinolinium salt (often visible as a precipitate).
  - Add TMSCN dropwise over 20 mins.
  - Allow to warm to Room Temperature (RT) and stir for 12–16 hours.
  - Quench: Carefully add saturated $NaHCO_3$ solution.
  - Workup: Extract with DCM, wash with brine, dry over $MgSO_4$.
  - Purification: Recrystallize from Ethanol/Hexane. The nitrile (CAS 1231761-26-4) typically precipitates as a solid.

Step 2: Hydrolysis to the Carboxylic Acid

- Reagents: H_2SO_4 (50% aq), Acetic Acid (glacial).
- Procedure:
  - Suspend the nitrile in a 1:1 mixture of 50% H_2SO_4 and Glacial Acetic Acid.
  - Reflux (approx. 110°C) for 6–8 hours. Note: Monitor by HPLC. The intermediate amide often forms first.
  - Cool the mixture to RT and pour onto crushed ice.
  - Adjust pH to ~3–4 with 10% NaOH solution. The carboxylic acid should precipitate.
  - Filter and wash with cold water.

Critical Control Points (Troubleshooting)

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- Incomplete Hydrolysis: The 8-chloro group can sterically hinder the hydrolysis of the nitrile. If the amide persists, increase temperature to 130°C using a sealed tube or switch to basic hydrolysis (KOH/Ethylene Glycol, 150°C).
- Elimination Side Reaction: Avoid using strong bases in Step 1, as they can cause decyanation.

Deep Dive: Route B (Pd-Catalyzed Carbonylation)

This route converts the C1-chlorine directly to a carboxyl group. It exploits the significant reactivity difference between the C1-Cl (imine-like) and C8-Cl (aryl) bonds.

Mechanism & Logic

1-Chloroisoquinolines are highly reactive toward oxidative addition with Palladium(0). The C8-chlorine is essentially inert under standard carbonylation conditions, ensuring high regioselectivity.

Experimental Protocol

Step 1: Synthesis of 1,8-Dichloroisoquinoline

- Precursor: 8-Chloroisoquinoline N-oxide (prepared via mCPBA oxidation of 8-chloroisoquinoline).
- Reagents: $POCl_3$ (neat or in Toluene).
- Procedure:
  - Suspend 8-chloroisoquinoline N-oxide in $POCl_3$ (5 vol).
  - Reflux for 2–4 hours.
  - Distill off excess $POCl_3$ under reduced pressure.
  - Pour residue onto ice/water (Exothermic!). Neutralize with NH_4OH.
  - Extract with EtOAc. The product, 1,8-dichloroisoquinoline, is usually a solid.

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Step 2: Hydroxycarbonylation

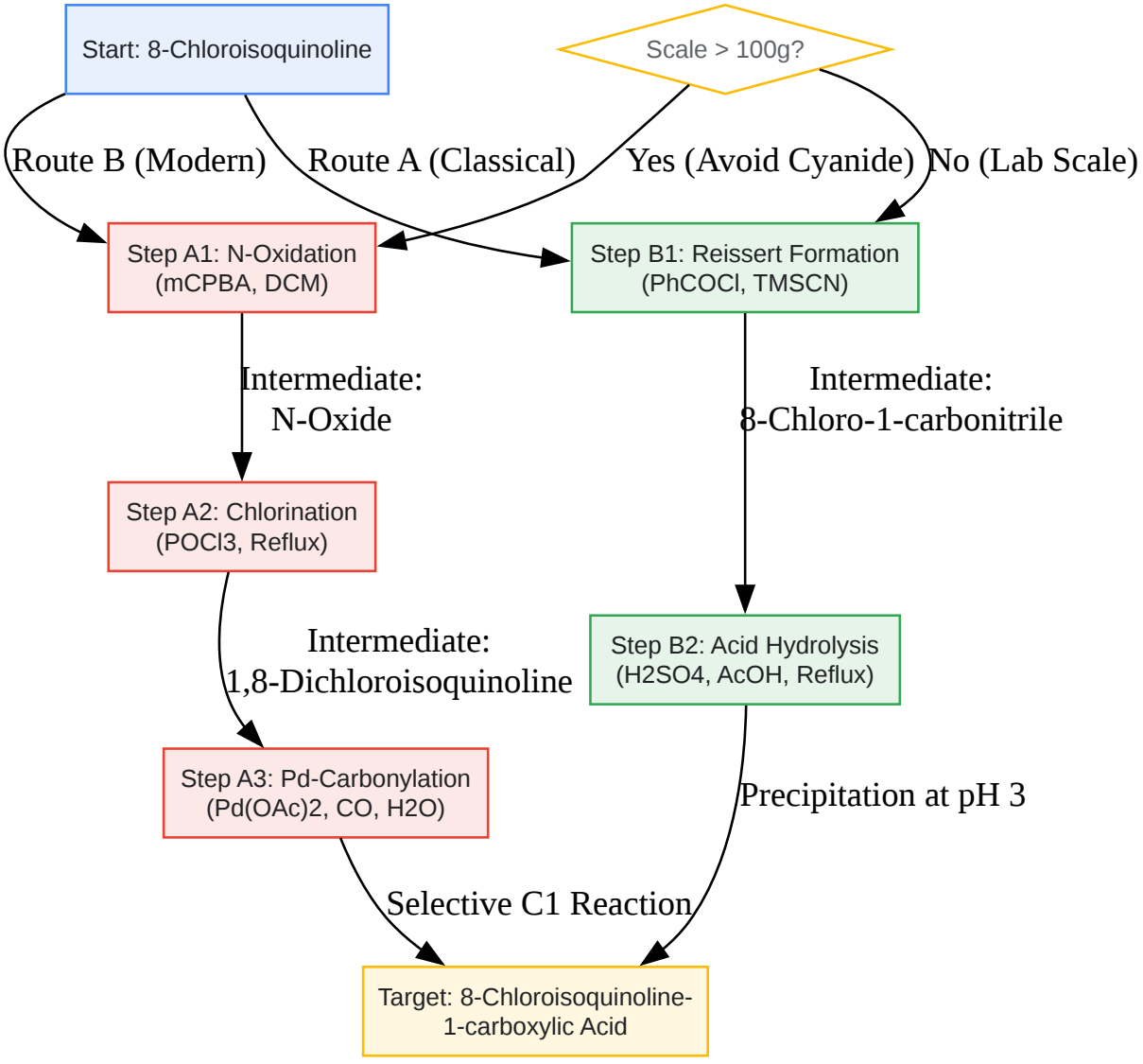
- Reagents: 1,8-Dichloroisoquinoline (1.0 eq), $Pd(OAc)_2$ (2 mol%), dppf (4 mol%), Na_2CO_3 (2.0 eq), H_2O (5.0 eq), DMF.
- Conditions: CO atmosphere (balloon or 1-3 bar), 80–100°C.
- Procedure:
  - Combine reagents in a pressure vessel or flask. Degas with Argon.
  - Introduce CO gas.
  - Heat to 90°C for 12 hours.
  - Workup: Filter catalyst through Celite. Dilute filtrate with water.
  - Acidify to pH 2–3 with 1N HCl. The target acid precipitates.
  - Purification: Recrystallization from Methanol/Water.

Critical Control Points

- Regioselectivity: Do not use phosphine ligands that are too electron-rich (like PCy_3), as they might activate the C8-Cl. dppf or PPh_3 are standard and selective for C1.
- CO Safety: Ensure proper ventilation. For small scale, a double-balloon setup is sufficient; for >5g, use a Parr reactor.

Visualization of Workflows

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Caption: Comparative process flow for the synthesis of **8-chloroisoquinoline-1-carboxylic acid** showing Classical (Green) vs. Modern (Red) pathways.

References

- Popp, F. D. "The Chemistry of Reissert Compounds." Advances in Heterocyclic Chemistry, Vol. 9, 1968, pp. 1–25.
- Intermediate Verification (Nitrile)
  - CAS 1231761-26-4 (8-Chloroisoquinoline-1-carbonitrile).[1][2]

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- Source:

- Intermediate Verification (Isocarbostyril)
  - CAS 1368031-04-2 (8-Chloroisoquinolin-1(2H)-one).[3]
  - Source:

- Beller, M., et al. "Palladium-catalyzed carbonylation reactions of haloarenes and -heteroarenes." Chemical Reviews, 2009.
- General Isoquinoline Synthesis (Pomeranz-Fritsch)

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Sources

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- 2. 8-Chloroisoquinoline-1-carbonitrile (1231761-26-4) for sale [vulcanchem.com]
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